

Technical Guide: Benzyl- -d2-amine (CAS 15185-02-1)

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Compound of Interest

Compound Name: *Benzyl-alpha,alpha-D2-amine*

CAS No.: *15185-02-1*

Cat. No.: *B107608*

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Mechanistic Probes in Drug Metabolism and Kinetic Isotope Effects

Executive Summary

Benzyl-

-d2-amine (CAS 15185-02-1) is a precision-engineered isotopologue of benzylamine where the two benzylic hydrogen atoms are replaced by deuterium (

H). This compound serves as a critical mechanistic probe in medicinal chemistry, specifically for elucidating the rate-limiting steps of oxidative deamination catalyzed by Monoamine Oxidases (MAO-A and MAO-B) and Cytochrome P450 enzymes. By leveraging the Primary Kinetic Isotope Effect (KIE), researchers utilize this compound to determine if C-H bond cleavage is the rate-determining step in metabolic pathways, a fundamental metric in designing metabolically stable drug candidates ("Deuterium Switch" strategy).

Part 1: Chemical Identity & Physicochemical Properties

The substitution of hydrogen with deuterium increases the molecular weight by approximately 2.01 Da without significantly altering the steric environment or electronic properties (other than bond vibrational frequency).

Property	Data	Note
Chemical Name	Benzyl-	Also:
	-d2-amine	-Dideuteriobenzylamine
CAS Number	15185-02-1	
Molecular Formula		
Molecular Weight	109.17 g/mol	Non-deuterated analog: 107.15 g/mol
Isotopic Purity	Typically	Critical for accurate KIE calculations
	98 atom % D	
Appearance	Colorless to pale yellow liquid	Hygroscopic; absorbs from air
Boiling Point	184-185 °C	Similar to non-deuterated benzylamine
Solubility	Water, Ethanol, DMSO, Chloroform	

Part 2: The Deuterium Advantage (Mechanistic Theory)

The Primary Kinetic Isotope Effect (KIE)

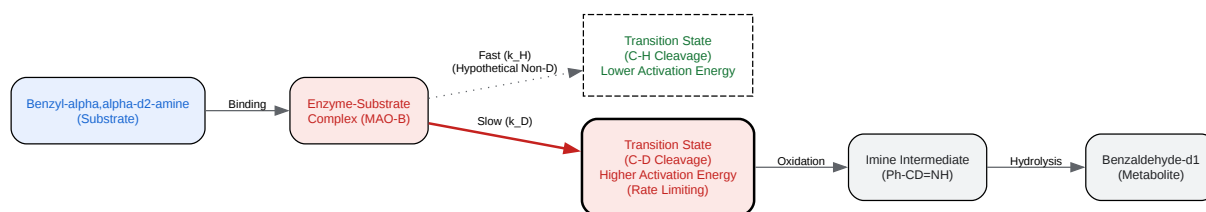
The utility of Benzyl-

-d2-amine rests on the vibrational frequency difference between C-H and C-D bonds. The Carbon-Deuterium bond has a lower Zero Point Energy (ZPE) than the Carbon-Hydrogen bond, making it stronger and harder to cleave.

- Theory: If the cleavage of the benzylic C-H bond is the rate-determining step (RDS) in an enzymatic reaction (e.g., MAO-mediated oxidation), substituting H for D will significantly decrease the reaction rate ().
- Interpretation:
 - : Bond breaking is not rate-limiting (e.g., product release or substrate binding is the bottleneck).
 - : Bond breaking is rate-limiting (Primary KIE). MAO-B oxidation of benzylamine typically yields a KIE of 6–14, confirming C-H cleavage as the RDS.[1]

Visualization: Kinetic Isotope Effect Mechanism

The following diagram illustrates the energetic difference in bond cleavage and the metabolic fate of the amine.



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Caption: Comparative energy pathway showing the increased activation energy barrier for C-D bond cleavage (Primary KIE) during MAO-mediated oxidation.

Part 3: Synthetic Protocol (Expertise & Experience)

Objective: Synthesis of Benzyl-

-d₂-amine via reduction of Benzonitrile. Reagent of Choice: Lithium Aluminum Deuteride (

). Rationale: While

can be used with Lewis acid catalysts,

provides a cleaner, quantitative reduction of the nitrile directly to the primary amine with high isotopic incorporation at the alpha position.

Reagents

- Benzonitrile (CAS 100-47-0)
- Lithium Aluminum Deuteride () (98+ atom % D)
- Anhydrous Tetrahydrofuran (THF) or Diethyl Ether ()
- Sodium Sulfate ()
- Rochelle's Salt (Potassium sodium tartrate) or 15% NaOH (for Fieser workup)

Step-by-Step Methodology

- Setup (Inert Atmosphere):
 - Flame-dry a 2-neck round-bottom flask equipped with a reflux condenser and addition funnel.
 - Flush with Argon or Nitrogen. Note:
is pyrophoric; moisture exclusion is non-negotiable.
- Reagent Preparation:
 - Suspend

(1.2 equivalents) in anhydrous THF at 0°C.

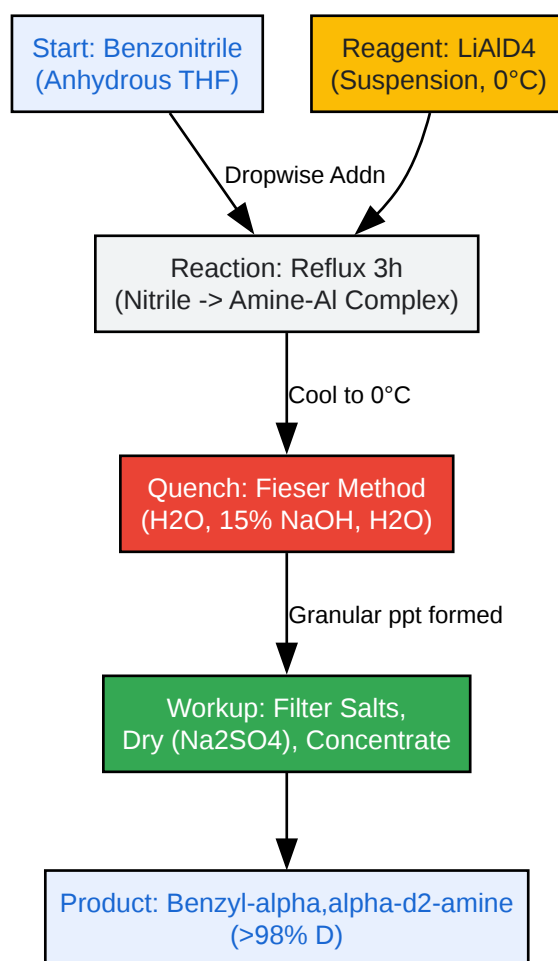
- Dissolve Benzonitrile (1.0 equivalent) in anhydrous THF.
- Addition (Exotherm Control):
 - Add the Benzonitrile solution dropwise to the suspension.
 - Expert Insight: The reduction of nitriles is highly exothermic. Maintain temperature <10°C during addition to prevent side reactions (e.g., dimerization).
- Reflux:
 - Once addition is complete, warm to room temperature, then reflux for 2–4 hours.
 - Monitor via TLC (disappearance of nitrile spot).
- Quenching (Critical Step):
 - Cool to 0°C.^[2]
 - Fieser Workup Method: For every grams of used, add:
 1. mL Water (slowly!)
 2. mL 15% Aqueous NaOH
 3. mL Water
 - Why this matters: This specific ratio converts the aluminum salts into a granular, white precipitate that is easy to filter, rather than a gelatinous emulsion that traps the product.
- Isolation:
 - Filter the granular salts through a celite pad. Wash the pad with THF.

- Dry the filtrate over anhydrous

[2]

- Concentrate under reduced pressure (careful: benzylamine is somewhat volatile; do not use high vacuum for extended periods).

Synthesis Workflow Diagram



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Caption: Optimized synthetic workflow utilizing Fieser quenching to maximize yield and purity.

Part 4: Analytical Validation (Self-Validating Systems)

To ensure the integrity of the probe, the following analytical signatures must be verified.

Proton NMR (¹H-NMR)

The absence of signals is as important as their presence.

- Standard Benzylamine: Shows a singlet at 3.8–3.9 ppm corresponding to the benzylic protons.
- Benzyl-^d₂-amine: This region (3.8 ppm) must be silent (no peak).
- Aromatic Region: Multiplets at 7.2–7.4 ppm (5H) remain unchanged.
- Amine Protons: Broad singlet at 1.5–2.0 ppm (, exchangeable with ²H₂O).

Mass Spectrometry (MS)

- Method: ESI+ or GC-MS.
- Observation:
 - Parent Ion (108): Shift from 108 (non-deuterated) to

110.

- If using GC-MS (EI), look for the molecular ion

at 109.

Calculation of Deuterium Incorporation

Target:

incorporation.[3]

Part 5: Applications in Drug Development[3] Monoamine Oxidase (MAO) Inhibition Studies

Benzyl-

-d₂-amine is the gold standard substrate for determining the mechanism of MAO isoforms.

- Protocol: Incubate MAO-B with varying concentrations of benzylamine vs. benzyl-d₂-amine.
- Measurement: Monitor the production of benzaldehyde (via UV absorbance at 250 nm) or hydrogen peroxide (Amplex Red assay).
- Outcome: A significantly reduced

for the deuterated analog confirms C-H bond cleavage is rate-limiting.

Metabolic Stability Assays

In early discovery, if a lead compound contains a benzylic amine moiety, it is often a "soft spot" for rapid clearance.

- Experiment: Synthesize the deuterated analog of the drug lead.
- Microsomal Stability: Compare

of the proteo-drug vs. deuterio-drug in liver microsomes.

- Result: An increase in half-life suggests that deuteration can improve PK properties (Deuterium Switch), potentially leading to a patentable "bio-better."

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